Validating the long-term stability and performance of Einecs 287-146-0

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Compound of Interest	
Compound Name:	*Einecs 287-146-0*
CAS No.:	*85409-75-2*
Cat. No.:	*B12672212*

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In-Depth Analysis of Einecs 287-146-0: A Review of Available Data

A comprehensive review of publicly available data for **Einecs 287-146-0**, chemically identified as Phosphoric acid, isotridecyl ester, compd. with 2,2'-iminobis[ethanol] (CAS RN: 85409-75-2), reveals a significant lack of detailed, publicly accessible information required for a full comparative guide on its long-term stability and performance. While the substance is listed in various chemical databases and patents, specific experimental data, detailed protocols, and direct comparisons with alternatives are not readily available in the public domain.

This report summarizes the available information and outlines the challenges in meeting the detailed requirements for a comprehensive comparison guide as requested.

Chemical Identification

The substance associated with Einecs number 287-146-0 is definitively identified as a salt of an isotridecyl phosphate ester with diethanolamine. Its primary identifiers are:

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- Chemical Name: Phosphoric acid, isotridecyl ester, compd. with 2,2'-iminobis[ethanol]
- CAS Number: 85409-75-2
- Molecular Formula: C17H40NO6P
- Molecular Weight: 385.48 g/mol

Applications and Functionality

Based on general information about phosphate esters and their applications in industrial contexts, **Einecs 287-146-0** is likely utilized as a surfactant, emulsifier, corrosion inhibitor, or anti-wear additive. Phosphate esters are known for their surface-active properties and their ability to form protective films on metal surfaces. The specific structure of this compound, with a long alkyl chain (isotridecyl) and a polar head group (phosphate and diethanolamine), suggests its utility in applications requiring surface modification and stabilization.

Long-Term Stability and Performance Data: A Data Gap

A thorough search of scientific literature, technical datasheets, and regulatory databases did not yield any specific quantitative data on the long-term stability or performance of **Einecs 287-146-0**. This type of data is often proprietary and held by the manufacturers or end-users of the chemical. To construct a meaningful comparison, data on parameters such as thermal stability, hydrolytic stability, and performance metrics in specific applications (e.g., lubricity, emulsification efficiency) would be required.

Comparison with Alternatives

Identifying direct, publicly documented alternatives to this specific compound with comparative performance data is also challenging. Alternatives would likely be other phosphate esters with different alkyl chains or amine neutralizing agents, or entirely different classes of surfactants and additives. The selection of an alternative is highly dependent on the specific application and desired performance characteristics. Without specific application details, any comparison would be purely speculative.

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Experimental Protocols

Detailed experimental protocols for testing the stability and performance of **Einecs 287-146-0** are not available in the public domain. Such protocols would be highly specific to the intended application and would typically be developed in-house by research and development teams.

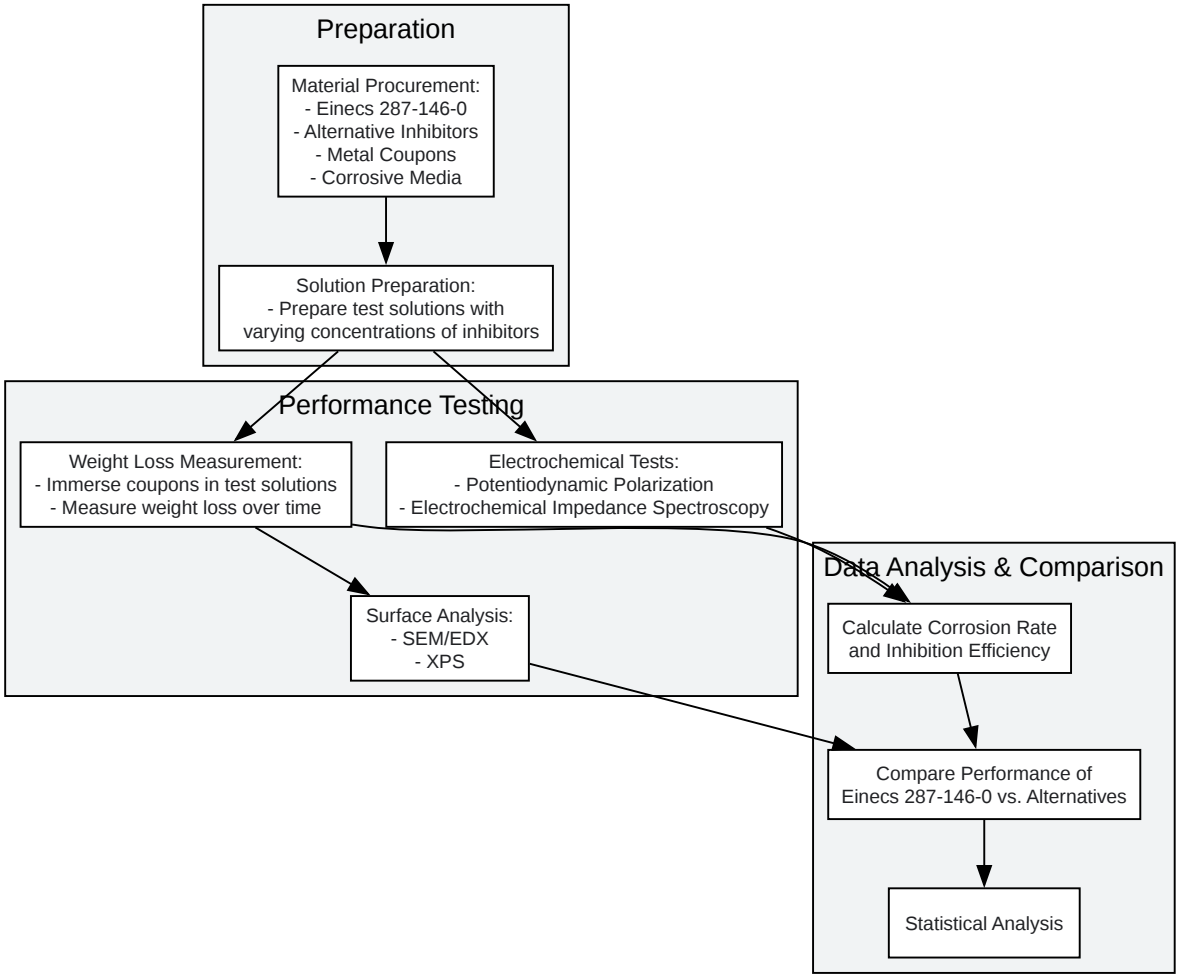
Visualization of Pathways and Workflows

The request for diagrams of signaling pathways is not applicable to this chemical, as it is an industrial chemical and not a bioactive molecule involved in biological signaling cascades.

A generalized workflow for evaluating the performance of an industrial surfactant or additive could be conceptualized. Below is a hypothetical workflow for evaluating a corrosion inhibitor as an example of how such a process might be visualized.

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Generalized Workflow for Corrosion Inhibitor Evaluation



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Generalized Workflow for Corrosion Inhibitor Evaluation

Conclusion

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While the chemical identity of **Einecs 287-146-0** is clear, the publicly available information is insufficient to create a comprehensive comparison guide that meets the specified requirements. The long-term stability and performance data, detailed experimental protocols, and direct comparisons with alternatives are not present in the public domain and are likely to be proprietary information. The provided workflow diagram is a generalized representation and not based on specific published experimental procedures for this compound. For detailed and specific data, direct engagement with chemical manufacturers or specialized industry research would be necessary.

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